

An In-depth Technical Guide to the Synthesis of Phenoxypropazine

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Compound of Interest

Compound Name: *Phenoxypropazine*

Cat. No.: *B154385*

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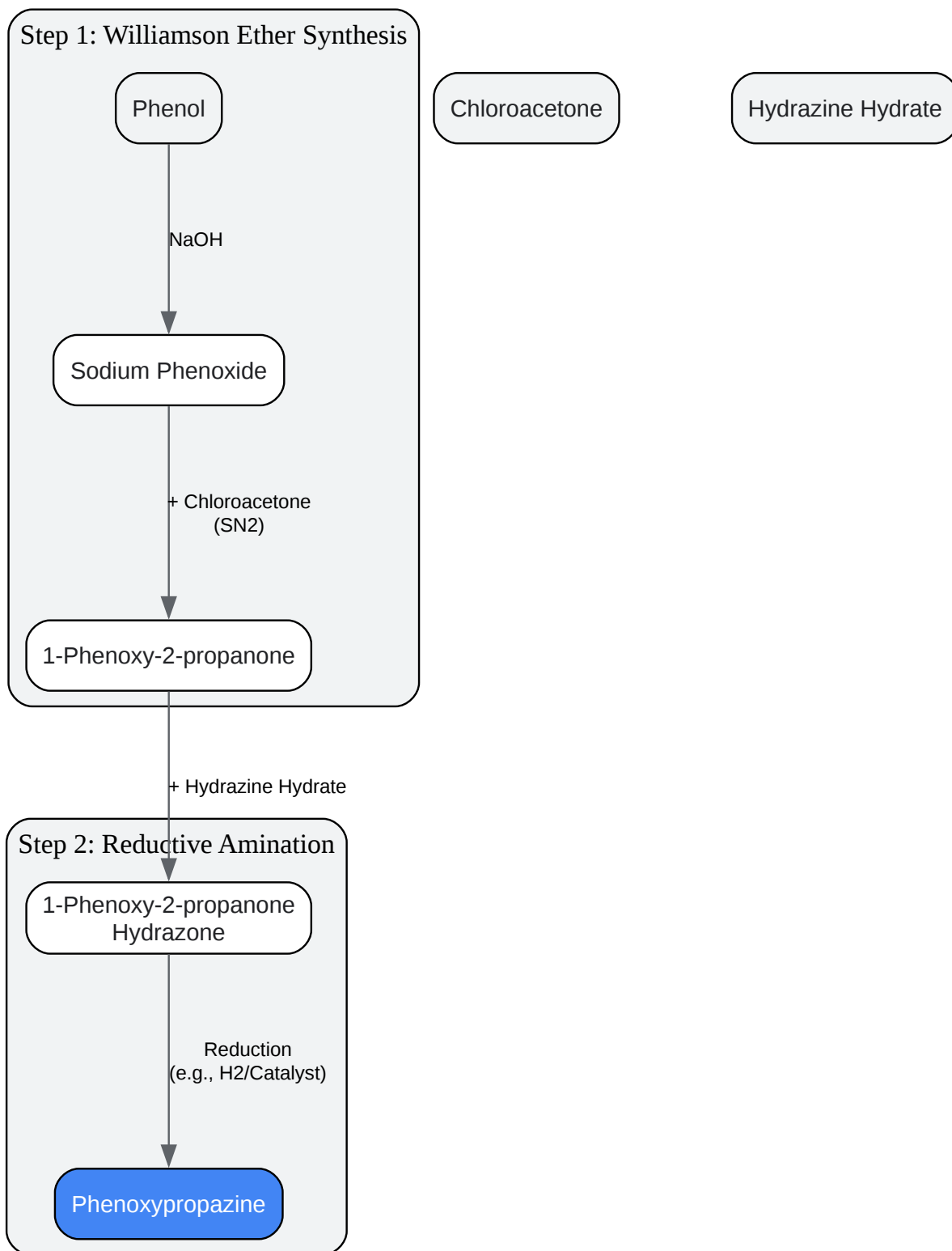
For Researchers, Scientists, and Drug Development Professionals

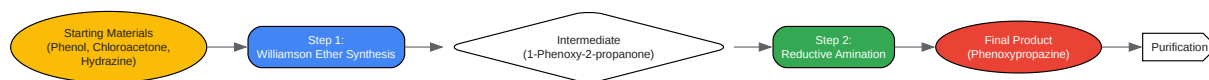
This technical guide provides a comprehensive overview of a viable synthetic pathway for **phenoxypropazine**, chemically known as (1-methyl-2-phenoxyethyl)hydrazine.

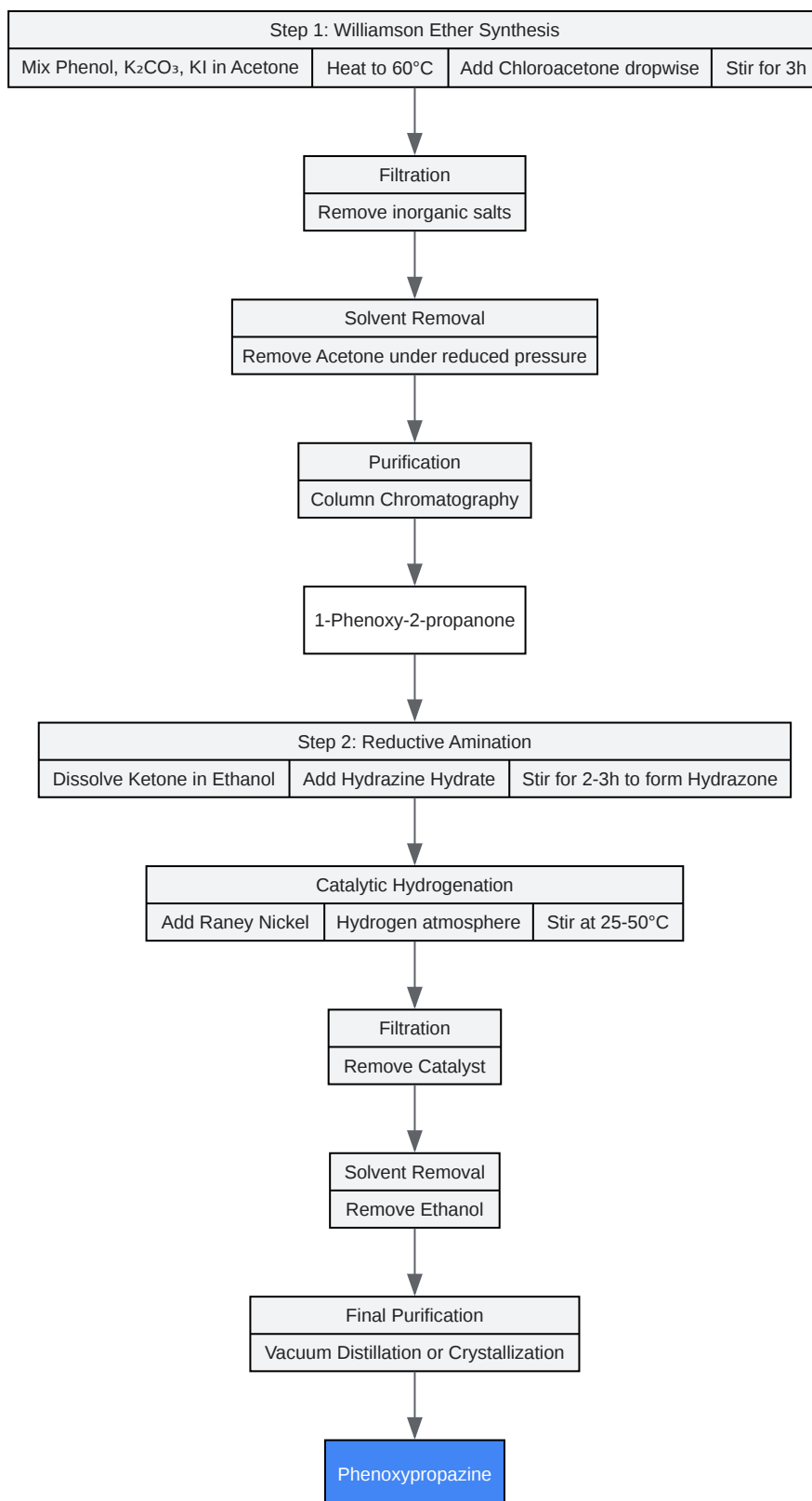
Phenoxypropazine is a non-selective, irreversible monoamine oxidase inhibitor (MAOI) of the hydrazine class that was previously used as an antidepressant. This document details the chemical reactions, experimental procedures, and quantitative data associated with its synthesis, intended for an audience with a strong background in organic chemistry.

Overview of the Synthetic Pathway

The synthesis of **phenoxypropazine** can be efficiently achieved through a two-step process. The first step involves the synthesis of the key intermediate, 1-phenoxy-2-propanone, via a Williamson ether synthesis. The subsequent step is a reductive amination of the ketone with hydrazine to yield the final product, **phenoxypropazine**.







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